

Euphebracteolatin B: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Euphebracteolatin B

Cat. No.: B12390302

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Introduction

Euphebracteolatin B is a naturally occurring diterpenoid isolated from plants of the Euphorbia genus, notably Euphorbia fischeriana and Euphorbia ebracteolata. As a member of the diverse family of diterpenoids, **Euphebracteolatin B** has drawn interest for its potential biological activities. This technical guide provides a detailed overview of the known physical and chemical properties of **Euphebracteolatin B**, alongside available information on its biological effects and the experimental protocols used for its study.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Euphebracteolatin B** are summarized below. While some data such as melting point and solubility are not yet publicly available, the core structural information has been elucidated through spectroscopic methods.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₃₂ O	[1]
Molecular Weight	288.47 g/mol	[1]
Melting Point	Not Reported	
Solubility	Not Reported	

Spectroscopic Data

The structural elucidation of **Euphebracteolatin B** was achieved through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy: The ^1H and ^{13}C NMR spectral data are crucial for the definitive identification and structural confirmation of **Euphebracteolatin B**. The chemical shifts are reported in parts per million (ppm).

Detailed ^1H and ^{13}C NMR data, including chemical shifts, multiplicities, and coupling constants, are typically found in the primary literature describing its isolation and have been reported in a study by Ding et al. (2023) through comparison with previously published data.[\[2\]](#)

Mass Spectrometry (MS): High-resolution mass spectrometry (HR-MS) provides the exact mass of the molecule, which in turn confirms its elemental composition.

The HR-ESI-MS data for **Euphebracteolatin B** would show a molecular ion peak corresponding to its molecular formula, $\text{C}_{20}\text{H}_{32}\text{O}$.[\[2\]](#)

Biological Activity

Preliminary studies on compounds isolated from Euphorbia species have often revealed cytotoxic properties. While extensive biological profiling of **Euphebracteolatin B** is not yet available in the public domain, related compounds from the same plant extracts have demonstrated effects on cancer cell lines.

Cytotoxicity

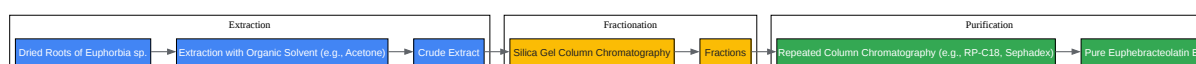
In a study by Ding et al. (2023), several rosane diterpenoids isolated alongside **Euphebracteolatin B** from *Euphorbia ebracteolata* were evaluated for their cytotoxic effects against various human cancer cell lines. While specific IC_{50} values for **Euphebracteolatin B** were not provided in the accessible abstracts, the study of its analogues suggests that this class of compounds warrants further investigation for potential anticancer properties.[\[2\]](#)

Experimental Protocols

The following section details the general methodologies employed in the isolation and cytotoxic evaluation of diterpenoids from Euphorbia species, which are applicable to the study of **Euphebracteolatin B**.

Isolation and Purification

The isolation of **Euphebracteolatin B** from its natural source, such as the roots of Euphorbia ebracteolata, typically involves the following workflow:

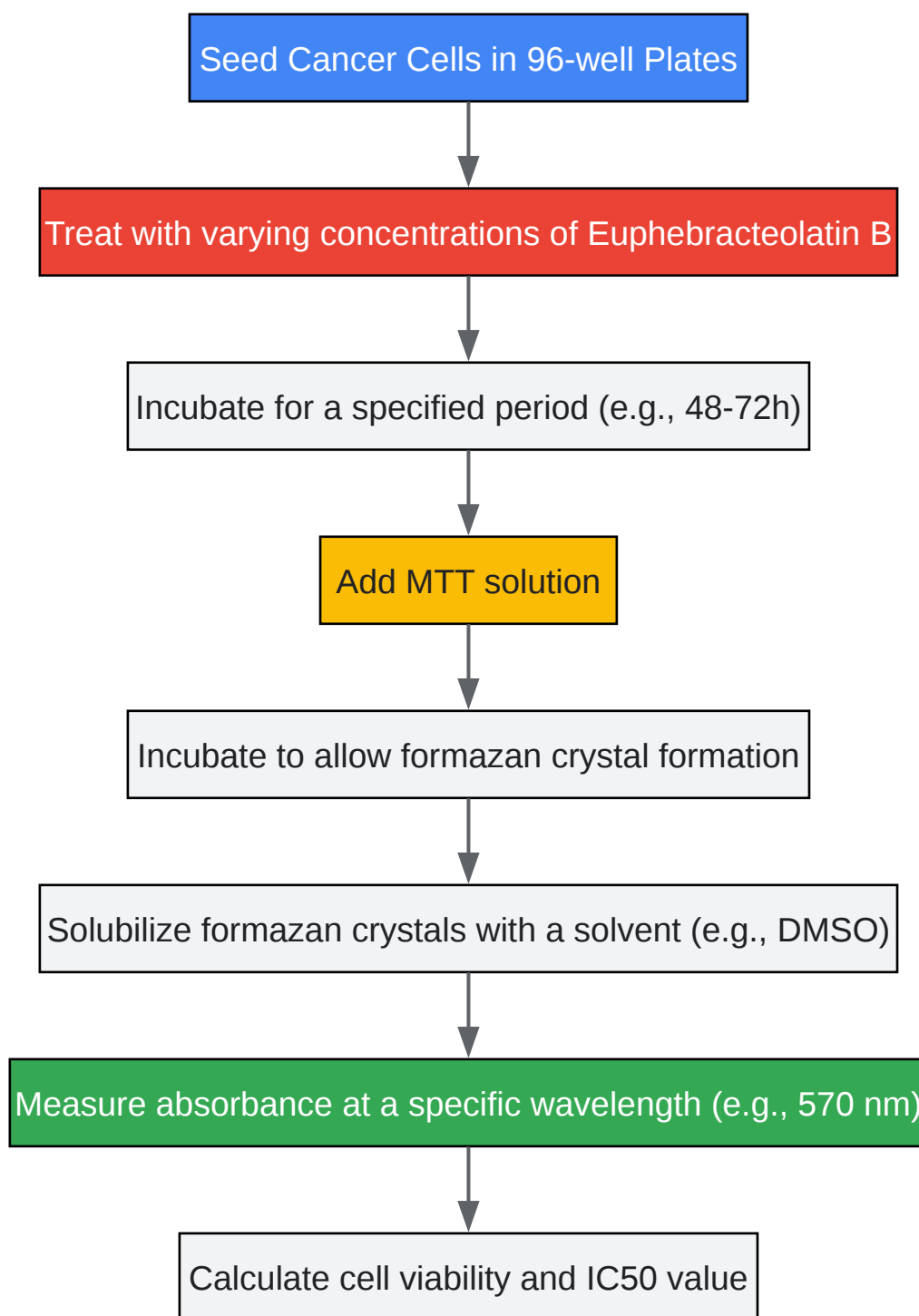


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Figure 1. General workflow for the isolation of **Euphebracteolatin B**.

Cytotoxicity Assay

The cytotoxic activity of compounds like **Euphebracteolatin B** is commonly assessed using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.



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Figure 2. Standard workflow for an MTT-based cytotoxicity assay.

Signaling Pathways

Currently, there is no specific information available in the scientific literature regarding the signaling pathways modulated by **Euphebracteolatin B**. Further research is required to elucidate its mechanism of action at the molecular level. Given the cytotoxic potential of related compounds, future studies may explore pathways involved in apoptosis, cell cycle regulation, or other common targets of anticancer agents.

Conclusion

Euphebracteolatin B is a structurally characterized diterpenoid with potential for further biological investigation. This guide provides the foundational chemical and physical data available to date. The methodologies for isolation and preliminary biological screening have been outlined to support future research endeavors. Elucidation of its specific biological activities and underlying mechanisms of action, particularly its effects on cellular signaling pathways, will be critical in determining its potential as a lead compound for drug development. Researchers are encouraged to consult the primary literature for more detailed spectroscopic data and experimental specifics.

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References

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- 2. researchgate.net [researchgate.net]
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